

common synonyms for 1-tert-Butyl-2-methylbenzene

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Compound of Interest

Compound Name: 1-tert-Butyl-2-methylbenzene

Cat. No.: B7884915

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An In-Depth Technical Guide to 1-tert-Butyl-2-methylbenzene

This technical guide provides a comprehensive overview of **1-tert-Butyl-2-methylbenzene**, a significant aromatic hydrocarbon in various industrial and research applications. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nomenclature, properties, synthesis, and reaction pathways.

Nomenclature and Synonyms

The compound with the IUPAC name **1-tert-Butyl-2-methylbenzene** is also known by several other names in scientific literature and commerce. A comprehensive list of its common synonyms is provided below to aid in literature searches and material identification.

Common Synonyms:

- 2-tert-Butyltoluene[1][2]
- o-tert-Butyltoluene[2][3]
- 1-Methyl-2-tert-butylbenzene[1][3]
- Benzene, 1-(1,1-dimethylethyl)-2-methyl-[2][3]
- Toluene, o-tert-butyl-[3]

- 1-(1,1-dimethylethyl)-2-methylbenzene[3][4]
- 2-t-Butyltoluene[3]
- o-Methyl-tert-butylbenzene[2]
- 2-Methyl-tert-butylbenzene[2]

The Chemical Abstracts Service (CAS) Registry Number for **1-tert-Butyl-2-methylbenzene** is 1074-92-6.[2][4][5] Its molecular formula is C₁₁H₁₆, and it has a molecular weight of 148.24 g/mol .[2][5]

Physicochemical Properties

A summary of the key physical and chemical properties of **1-tert-Butyl-2-methylbenzene** is presented in the table below. This data is essential for its handling, storage, and application in various experimental and industrial settings.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆	[2][5]
Molecular Weight	148.24 g/mol	[2][5]
Appearance	Colorless liquid	[4]
Boiling Point	~200 °C	[5]
Melting Point	~ -50.32 °C	[5]
Density	0.89 g/cm ³	[1][5]
Refractive Index	1.5075	[5]
LogP	3.29250	[4]

Synthesis Protocols

The synthesis of **1-tert-Butyl-2-methylbenzene** is most commonly achieved through the Friedel-Crafts alkylation of toluene. Below is a detailed experimental protocol for this synthesis.

3.1 Friedel-Crafts Alkylation of Toluene

This method involves the reaction of toluene with a tert-butylation agent, such as tert-butyl chloride, in the presence of a Lewis acid catalyst like aluminum chloride.

Materials:

- Toluene
- tert-Butyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dry diethyl ether (as solvent)
- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate (NaHCO_3), saturated solution
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)

Procedure:

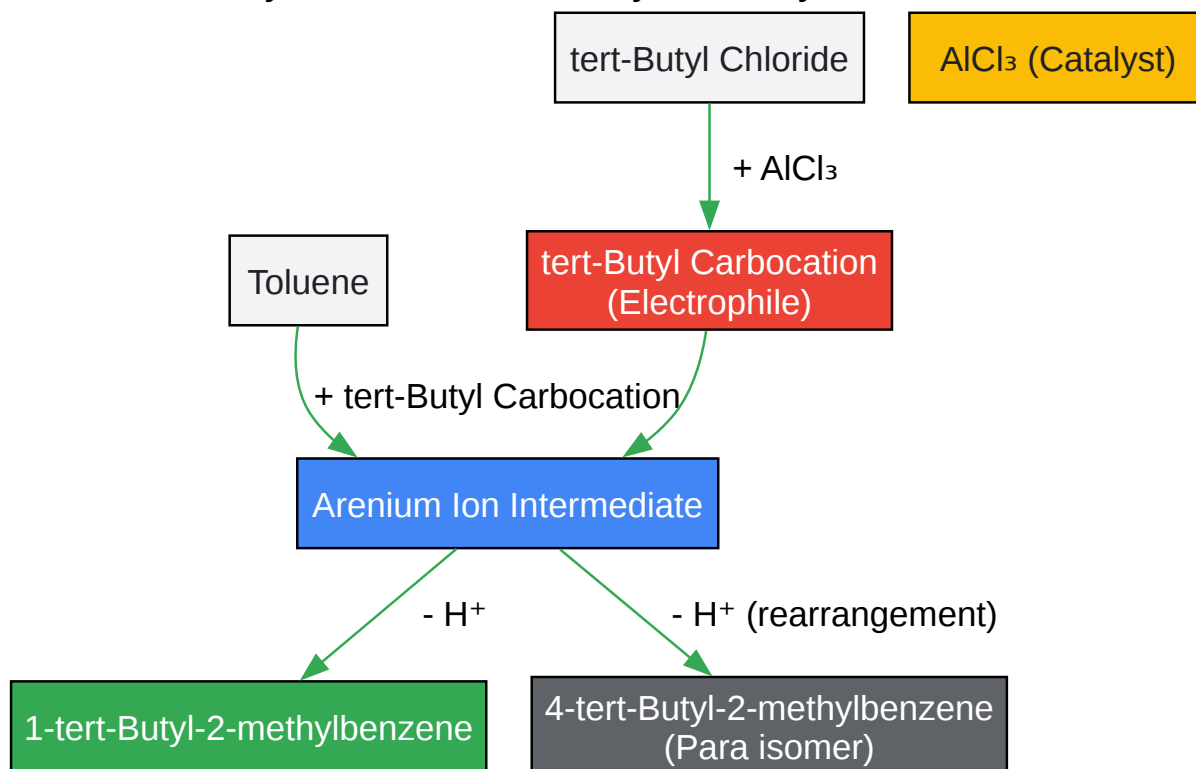
- Set up a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer. Ensure the apparatus is protected from atmospheric moisture using a drying tube.
- In the flask, place anhydrous aluminum chloride and dry diethyl ether.
- Cool the flask in an ice bath and slowly add tert-butyl chloride from the dropping funnel.
- After the addition of tert-butyl chloride, add toluene dropwise from the dropping funnel while maintaining the low temperature.

- Once the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for a specified period to ensure the reaction goes to completion.
- After reflux, cool the reaction mixture and pour it over a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Separate the organic layer using a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and again with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the solvent by rotary evaporation.
- The resulting crude product, a mixture of ortho and para isomers, can be purified by fractional distillation to isolate the desired **1-tert-butyl-2-methylbenzene** (the ortho isomer).

Reaction Pathways and Logical Relationships

The synthesis of **1-tert-Butyl-2-methylbenzene** via Friedel-Crafts alkylation involves a clear electrophilic aromatic substitution mechanism. The logical relationship between the reactants and products is illustrated in the diagram below.

Synthesis of 1-tert-Butyl-2-methylbenzene



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Caption: Friedel-Crafts alkylation pathway for the synthesis of **1-tert-Butyl-2-methylbenzene**.

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